

Essential Safety and Handling Protocols for YX-2-107

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Compound of Interest

Compound Name: YX-2-107

Cat. No.: B15545157

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **YX-2-107**. The following procedures are designed to ensure a safe laboratory environment and proper management of this potent research compound.

YX-2-107 is a Proteolysis Targeting Chimera (PROTAC) that selectively degrades Cyclin-Dependent Kinase 6 (CDK6) and is utilized in preclinical research for conditions such as Philadelphia chromosome-positive (Ph+) acute lymphoblastic leukemia.[1][2] As with many compounds targeting fundamental cellular processes in cancer, **YX-2-107** should be handled with care, assuming it may have cytotoxic properties.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **YX-2-107**.

Area of Protection	Recommended PPE	Material/Type	Key Considerations
Hand Protection	Double Nitrile Gloves	Chemically resistant, powder-free	Change gloves immediately if contaminated. Do not wear outside the laboratory.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Must be worn at all times when handling the compound in solid or solution form.
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned	Should be dedicated to work with potent compounds and laundered regularly.
Respiratory Protection	N95 Respirator or higher	NIOSH-approved	Recommended when handling the solid compound to avoid inhalation of particulates.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **YX-2-107** and ensuring the safety of laboratory personnel.

Storage

Form	Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Store in a tightly sealed container, protected from light and moisture.
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

Source: TargetMol[2]

Reconstitution

For preparing a stock solution, **YX-2-107** is soluble in DMSO.[2]

Protocol:

- **Equilibration:** Before opening, allow the vial of solid **YX-2-107** to equilibrate to room temperature to prevent condensation.
- **Solvent Addition:** In a certified chemical fume hood, add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration.
- **Dissolution:** Vortex the vial thoroughly to dissolve the compound. Gentle warming to 37°C or brief sonication can be used to enhance solubility.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes. Store immediately at the recommended temperature.

Disposal Plan

All waste containing **YX-2-107** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect unused or waste **YX-2-107** powder in a clearly labeled, sealed container designated for chemical waste.

- **Liquid Waste:** Collect all solutions containing **YX-2-107** in a separate, labeled, and sealed waste container. Do not mix with other waste streams.
- **Contaminated Materials:** Any materials that have come into contact with the compound, such as pipette tips, tubes, and gloves, should be considered contaminated and disposed of as chemical waste.

Do not dispose of this chemical down the drain or in general trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Spills

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Evacuate:** If the spill is large or generates aerosols, evacuate the immediate area.
- **Don PPE:** Before cleaning, don appropriate PPE, including double gloves, a lab coat, eye protection, and a respirator.
- **Containment:** For liquid spills, absorb the material with a non-combustible absorbent material (e.g., vermiculite, sand). For solid spills, carefully sweep or scoop the material to avoid dust generation.
- **Cleanup:** Collect all spill cleanup materials into a designated, sealed container for hazardous waste.
- **Decontamination:** Decontaminate the spill area with an appropriate solvent (e.g., 70% ethanol) and then wash the area thoroughly.

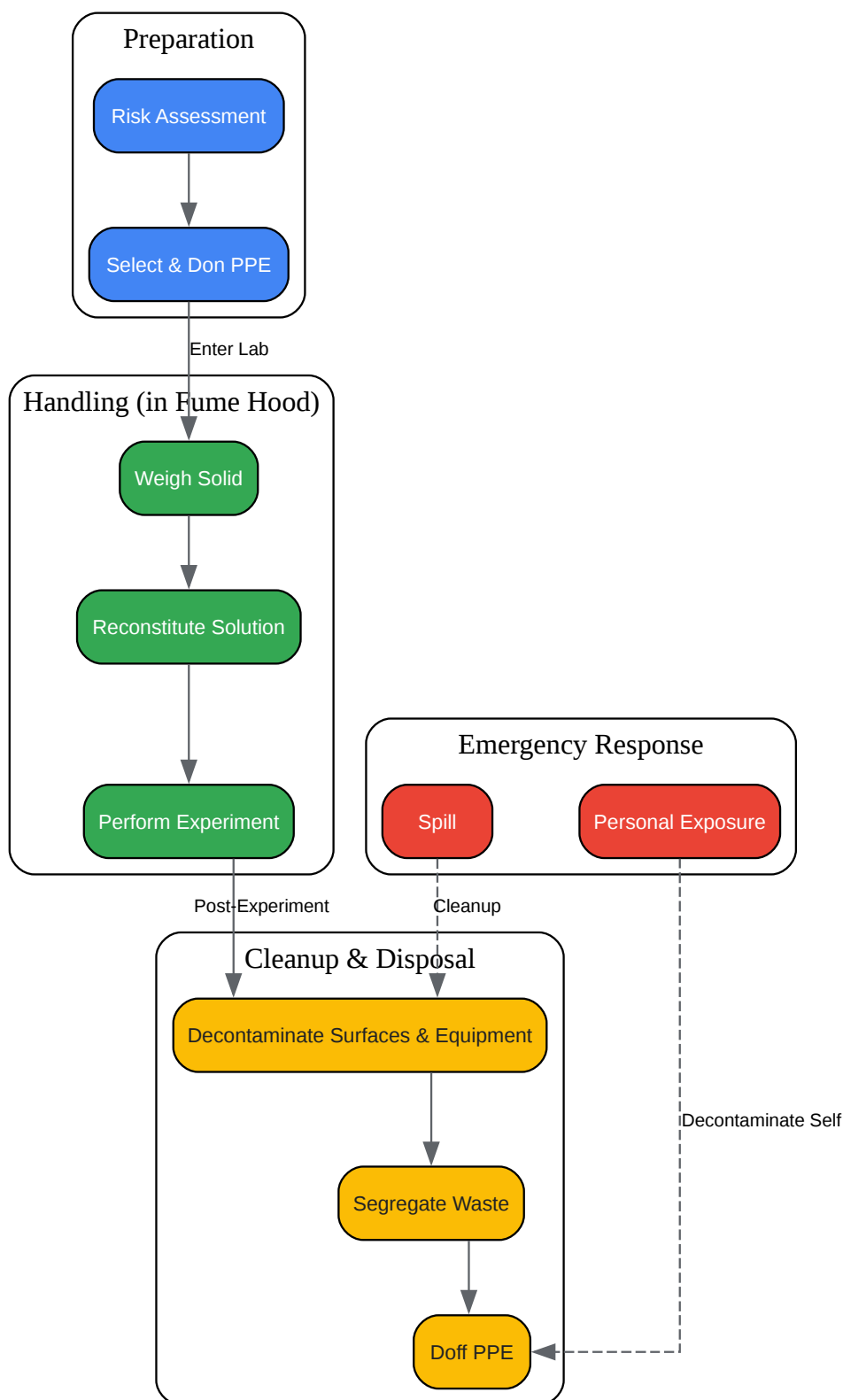
Personal Contamination

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **YX-2-107**.



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Caption: Logical workflow for the safe handling of **YX-2-107** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. YX-2-107 | CDK | TargetMol [targetmol.com]
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